

CAS number 7309-48-0 experimental data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Morpholine, 4-(methoxymethyl)-

CAS No.: 7309-48-0

Cat. No.: B3193573

[Get Quote](#)

An In-Depth Technical Guide to the Experimental Data of N-Hydroxy-5-norbornene-2,3-dicarboximide (HONB)

Introduction

N-Hydroxy-5-norbornene-2,3-dicarboximide, commonly referred to as HONB, is a pivotal reagent in the field of organic and medicinal chemistry. While associated with CAS number 7309-48-0, it is more definitively and widely identified by CAS number 21715-90-2. This guide provides a comprehensive overview of the experimental data for HONB, focusing on its synthesis, characterization, and critical applications, particularly its role as a superior coupling additive in peptide synthesis. Its unique polycyclic structure confers a high degree of rigidity, which is instrumental in minimizing side reactions and preserving stereochemical integrity during amide bond formation.^[1] This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique properties of HONB in their work.

Physicochemical and Structural Properties

HONB is a white to off-white crystalline powder with a defined set of physicochemical properties that are critical for its application and handling.^{[2][3]} A key structural aspect of HONB

is the existence of endo and exo stereoisomers, which arise from the Diels-Alder reaction used in its synthesis. Commercially available HONB is often the endo isomer, a fact that has been clarified through detailed spectroscopic and X-ray crystallography studies.^{[4][5]} The differentiation between these isomers is crucial as it can influence reactivity and the properties of downstream products.

Table 1: Physicochemical Properties of N-Hydroxy-5-norbornene-2,3-dicarboximide

Property	Value	Source(s)
CAS Number	21715-90-2	[2] [6] [7] [8]
Molecular Formula	C ₉ H ₉ NO ₃	[2] [6] [7]
Molecular Weight	179.17 g/mol	[2] [7] [8]
Appearance	White to off-white crystalline powder	[2] [3]
Melting Point	164 - 170 °C	[2]
Purity	≥ 97-99%	[2] [8]
IUPAC Name	4-hydroxy-4-azatricyclo[5.2.1.0 ^{2,6}]dec-8-ene-3,5-dione	[7]
InChI Key	ZUSSTQCWRDLYJA-UHFFFAOYSA-N	[7]
Canonical SMILES	<chem>C1C2C=CC1C3C2C(=O)N(C3=O)O</chem>	[7]
Solubility	Soluble in CHCl ₃ , EtOAc for purification	[3]

Spectroscopic Characterization

Comprehensive spectroscopic analysis is essential for the unambiguous identification and purity assessment of HONB. Experimental data is available across various analytical techniques.

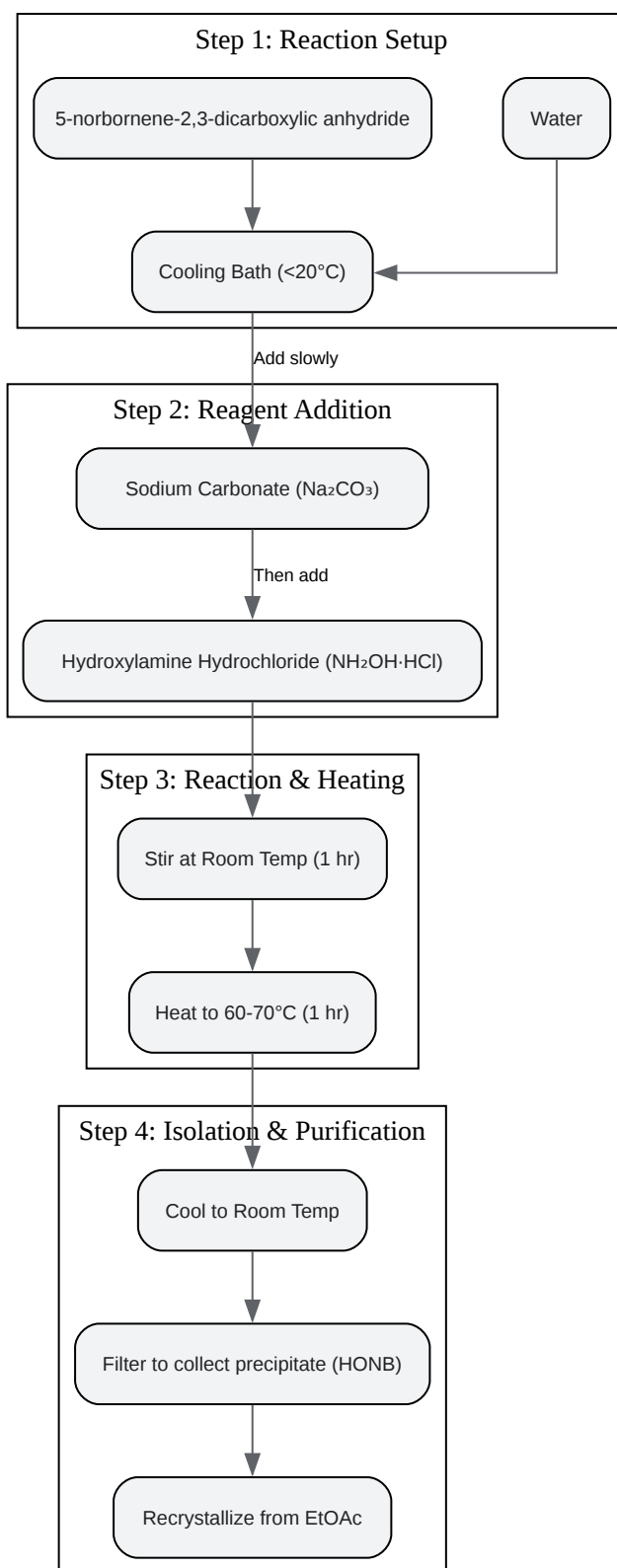
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra are critical for confirming the structural integrity and stereochemistry of HONB.^[9] Studies have detailed the chemical shifts that differentiate the exo and endo isomers, with the methylene bridge carbon signal in ^{13}C NMR and the protons defining the stereoisomerism in ^1H NMR being particularly salient.^{[4][5]}
- Other Spectroscopic Data: Infrared (IR) and Mass Spectrometry (MS) data are also available from various suppliers and in the literature, further confirming the molecular structure and composition.^[9]

Experimental Protocols

Synthesis of N-Hydroxy-5-norbornene-2,3-dicarboximide (HONB)

The synthesis of HONB is a robust and well-documented procedure, typically starting from 5-norbornene-2,3-dicarboxylic anhydride. The protocol below is a representative method.^[10]

Workflow for the Synthesis of HONB



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of HONB.

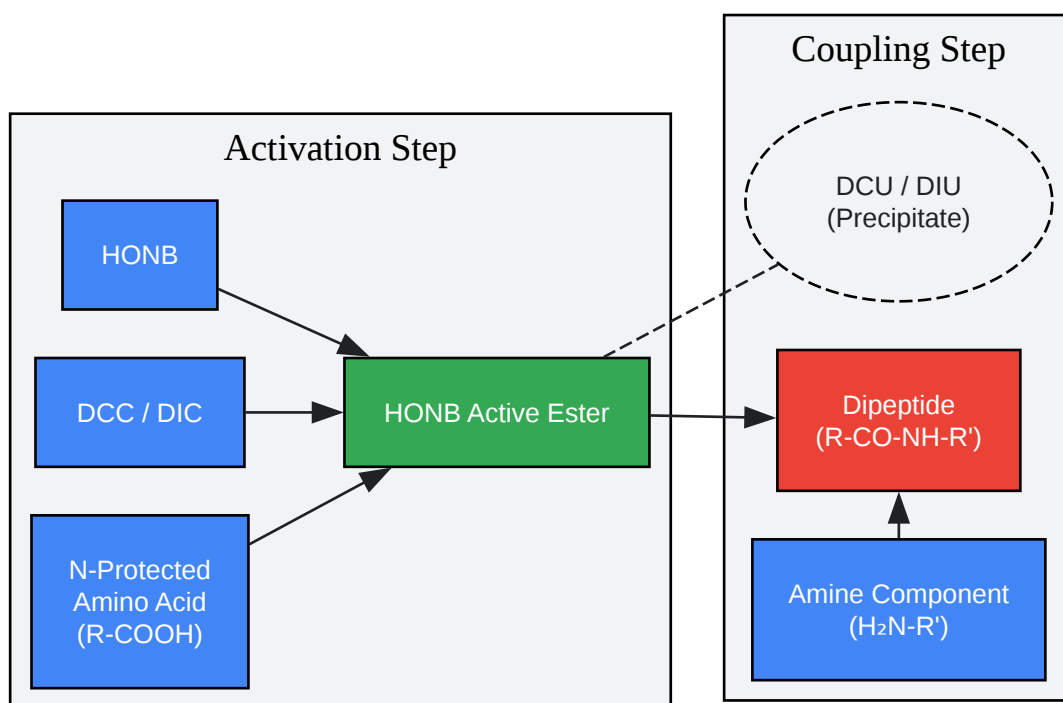
Detailed Protocol:

- To 24.6 g of 5-norbornene-2,3-dicarboxylic acid anhydride, add 30 ml of water in a suitable reaction vessel.
- Cool the mixture in an ice bath to maintain a temperature below 20°C.
- While cooling and stirring, slowly add 10.6 g of sodium carbonate.
- Following the addition of sodium carbonate, add 13.9 g of hydroxylamine hydrochloride.
- Allow the mixture to react at room temperature for 1 hour.
- After the initial reaction period, heat the mixture to a temperature of 60° to 70°C for an additional hour.
- Cool the reaction mixture back to room temperature. The product, N-hydroxy-5-norbornene-2,3-dicarboxylic acid imide (HONB), will precipitate out of the solution.
- Collect the solid product by filtration.[\[10\]](#)
- For further purification, the crude product can be dissolved in chloroform (CHCl₃), filtered to remove insoluble impurities, and then recrystallized from ethyl acetate (EtOAc).[\[3\]](#)

Application in Peptide Synthesis: Active Ester Method

HONB is highly valued as an additive in carbodiimide-mediated peptide coupling reactions, most notably with N,N'-dicyclohexylcarbodiimide (DCC) or diisopropylcarbodiimide (DIC). Its primary function is to form an active ester intermediate in situ, which then reacts with the amine component to form the peptide bond. This two-step, one-pot process significantly reduces racemization and prevents the formation of N-acylurea, a common and problematic byproduct in carbodiimide reactions.[\[1\]](#)[\[3\]](#)[\[11\]](#)

Mechanism of HONB-Mediated Peptide Coupling



[Click to download full resolution via product page](#)

Caption: HONB-mediated activation and coupling in peptide synthesis.

Detailed Protocol for Peptide Coupling:

This protocol is adapted from a general procedure for forming a dipeptide.[12]

- Dissolve the N-protected amino acid (1 mmol) in an anhydrous solvent such as dimethylformamide (DMF) (10 mL) and cool the solution to 0°C in an ice bath.
- To the cooled solution, add N-Hydroxy-5-norbornene-2,3-dicarboximide (HONB) (1.1 mmol) and diisopropylcarbodiimide (DIC) (1.1 mmol) in one portion.
- Stir the reaction mixture at 0°C for 5 minutes to facilitate the formation of the HONB active ester.
- Add the amine component (e.g., L-Proline amide, 1 mmol) to the reaction mixture.
- Continue stirring the reaction at an appropriate temperature (e.g., 4°C or room temperature) for an extended period (e.g., 24-36 hours) until the reaction is complete, as monitored by an

appropriate technique like TLC or LC-MS.

- Upon completion, remove the solvent under reduced pressure.
- The N,N'-dicyclohexylurea (DCU) or N,N'-diisopropylurea (DIU) byproduct, which is insoluble in many organic solvents, can be largely removed by filtration.[\[13\]](#)
- Purify the crude peptide product using column chromatography with a suitable eluent system (e.g., MeOH/CH₂Cl₂).[\[12\]](#)

Further Applications in Research and Development

Beyond its cornerstone application in peptide chemistry, HONB serves as a versatile intermediate in several other areas of chemical science.

- **Polymer Chemistry:** It is used in the synthesis of high-performance polymers, where its incorporation can enhance thermal stability and mechanical properties.[\[2\]](#)
- **Drug Development:** HONB is employed in the design of pharmaceutical compounds, including the development of prodrugs to improve bioavailability.[\[2\]](#) There is also research exploring the anticancer activity of molecules that incorporate norbornene-2,3-dicarboximide moieties.[\[14\]](#)
- **Organic Synthesis:** The norbornene scaffold makes it a useful participant in various organic reactions, such as Diels-Alder reactions, for constructing complex molecules.[\[2\]](#)
- **Antiviral Research:** Some reports suggest that HONB has been investigated for potential antiviral activity, specifically against HIV by inhibiting the reverse transcriptase enzyme.[\[3\]](#)
[\[15\]](#)

Safety and Handling

According to safety data, HONB is classified with the GHS07 pictogram, indicating it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[6\]](#) Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are required when handling this compound. Work should be conducted in a well-ventilated area or a chemical fume hood.[\[6\]](#)

Conclusion

N-Hydroxy-5-norbornene-2,3-dicarboximide (CAS 21715-90-2) is a highly effective and well-characterized coupling additive with a primary, field-proven application in peptide synthesis. Its ability to form stable active esters while minimizing racemization and byproduct formation makes it an invaluable tool for chemists synthesizing complex peptides and other amide-containing molecules. The availability of detailed experimental data for its synthesis, purification, and application ensures its reliable and reproducible use in research and development settings.

References

- PrepChem.com. Synthesis of N-hydroxy-5-norbornene-2,3-dicarboximide. [\[Link\]](#)
- J-STAGE. The Use of N-Hydroxy-5-norbornene-2, 3-dicarboximide Active Esters in Peptide Synthesis. [\[Link\]](#)
- PureSynth. N-Hydroxy-5-Norbornene-23-Dicarboximide [For Peptide Synthesis] 99.0%. [\[Link\]](#)
- Revista de Chimie. CLARIFICATION OF STEREOCHEMISTRY ASPECTS FOR N-HYDROXY-5-NORBORNENE-2,3-DICARBOXIMIDE DERIVATIVES AND ELUCIDATION OF THEM BY EXPERIMENTAL AND THEORETICAL INVESTIGATIONS. [\[Link\]](#)
- Google Patents. US3870694A - Peptide synthesis with n-hydroxy-5-norbornene-2,3-dicarboximide.
- LookChem. Cas 21715-90-2,N-Hydroxy-5-norbornene-2,3-dicarboximide. [\[Link\]](#)
- PrepChem.com. Synthesis of N-hydroxy-5-norbornene-2,3-dicarboxylic acid imide. [\[Link\]](#)
- ResearchGate. Clarification of stereochemistry aspects for N-hydroxy-5-norbornene-2,3-dicarboximide derivatives and elucidation of them by experimental and theoretical investigations. [\[Link\]](#)
- MDPI. Norbornene and Related Structures as Scaffolds in the Search for New Cancer Treatments. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 21715-90-2 · N-Hydroxy-5-norbornene-2,3-dicarboximide · 087-03732 · 089-03731[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 2. chemimpex.com [chemimpex.com]
- 3. N-Hydroxy-5-norbornene-2,3-dicarboximide | 21715-90-2 [chemicalbook.com]
- 4. revroum.lew.ro [revroum.lew.ro]
- 5. researchgate.net [researchgate.net]
- 6. N-Hydroxy-5-norbornene-2,3-dicarboximide | 21715-90-2 [sigmaaldrich.com]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. pure-synth.com [pure-synth.com]
- 9. N-Hydroxy-5-norbornene-2,3-dicarboximide(21715-90-2) 1H NMR [m.chemicalbook.com]
- 10. prepchem.com [prepchem.com]
- 11. The Use of N-Hydroxy-5-norbornene-2, 3-dicarboximide Active Esters in Peptide Synthesis [jstage.jst.go.jp]
- 12. N-Hydroxy-5-norbornene-2,3-dicarboximide | 21715-90-2 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 13. prepchem.com [prepchem.com]
- 14. Norbornene and Related Structures as Scaffolds in the Search for New Cancer Treatments - PMC [pmc.ncbi.nlm.nih.gov]
- 15. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [CAS number 7309-48-0 experimental data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3193573/docs#cas-number-7309-48-0-experimental-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)